The Discovery and Development of (Rac)-Etavopivat: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(Rac)-Etavopivat*
Cat. No.:	*B10829266*

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Watertown, MA & Bagsværd, Denmark - **(Rac)-Etavopivat** (formerly FT-4202) is an investigational, first-in-class, oral, small-molecule activator of pyruvate kinase-R (PKR) developed by Forma Therapeutics, later acquired by Novo Nordisk, for the treatment of sickle cell disease (SCD). This technical guide provides an in-depth overview of the discovery, mechanism of action, and clinical development of **(Rac)-Etavopivat**, tailored for researchers, scientists, and drug development professionals.

Discovery and Medicinal Chemistry

(Rac)-Etavopivat was identified through a dedicated drug discovery program at Forma Therapeutics aimed at identifying potent and selective activators of PKR. The discovery process involved a structure-enabled lead optimization approach, utilizing X-ray crystallography, molecular modeling, and thermal shift assays to refine the chemical scaffold and enhance the compound's pharmacological properties.[1] While specific details of the initial high-throughput screening campaign are not extensively published, the subsequent lead optimization efforts focused on improving potency, selectivity, and pharmacokinetic parameters.

The chemical structure of Etavopivat is a result of these extensive medicinal chemistry efforts. Patents filed by Forma Therapeutics disclose the composition of matter for a series of PKR

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activators, including the scaffold that comprises Etavopivat.[2][3] The synthesis of **(Rac)-Etavopivat** involves a multi-step process, the specifics of which are detailed within these patent filings.

Mechanism of Action: A Multi-faceted Approach to Targeting Sickle Cell Disease

Etavopivat is an allosteric activator of the red blood cell specific isoform of pyruvate kinase (PKR), a critical enzyme in the glycolytic pathway.[4] PKR catalyzes the final, rate-limiting step of glycolysis, the conversion of phosphoenolpyruvate (PEP) to pyruvate, which is coupled with the production of adenosine triphosphate (ATP).[5] In individuals with sickle cell disease, the polymerization of deoxygenated sickle hemoglobin (HbS) is the central pathophysiological event. Etavopivat's mechanism of action is designed to counteract this process through a dual effect on red blood cell metabolism.

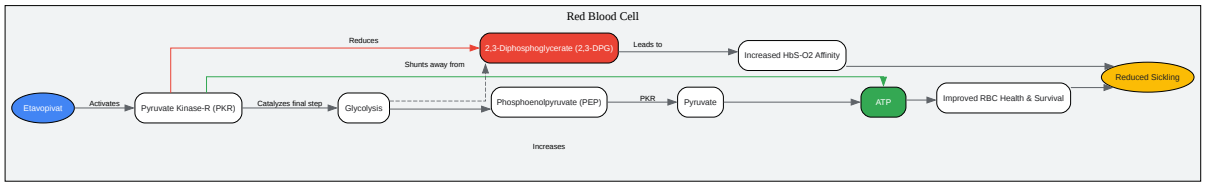
By activating PKR, Etavopivat enhances glycolytic flux, leading to two key downstream consequences:

- Decreased 2,3-Diphosphoglycerate (2,3-DPG) Levels: Increased PKR activity shunts metabolic intermediates away from the Rapoport-Luebering shunt, the pathway responsible for 2,3-DPG synthesis. 2,3-DPG is a negative allosteric modulator of hemoglobin, meaning it reduces hemoglobin's affinity for oxygen. By lowering 2,3-DPG levels, Etavopivat increases the oxygen affinity of hemoglobin, stabilizing the oxygenated, non-polymerizing R-state of HbS and thereby reducing the propensity for sickling.

- Increased Adenosine Triphosphate (ATP) Levels: The direct consequence of enhanced PKR activity is an increase in ATP production. ATP is crucial for maintaining red blood cell membrane integrity, flexibility, and function. The increased ATP levels are thought to improve red blood cell health and survival, further counteracting the hemolytic anemia characteristic of SCD.

This multimodal mechanism of action, targeting both hemoglobin oxygen affinity and red blood cell energetics, positions Etavopivat as a potential disease-modifying therapy for sickle cell disease.

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Etavopivat's signaling pathway in red blood cells.

Preclinical Pharmacology

The preclinical development of Etavopivat involved a series of in vitro and in vivo studies to characterize its pharmacological effects and establish a preliminary safety profile.

In Vitro Studies

- PKR Activation: In in vitro assays using human red blood cells, Etavopivat demonstrated potent, concentration-dependent activation of wild-type PKR, with a reported half-maximal effective concentration (EC50) of 113 nM.
- Effects on RBC Metabolism: Treatment of red blood cells from healthy donors and SCD patients with Etavopivat resulted in a significant decrease in 2,3-DPG levels and a corresponding increase in ATP levels.
- Anti-Sickling Activity: Ex vivo studies using blood from SCD patients showed that Etavopivat treatment increased hemoglobin-oxygen affinity and reduced red blood cell sickling under hypoxic conditions.

In Vivo Studies

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- Animal Models: In a Berkeley mouse model of sickle cell disease, oral administration of Etavopivat for seven days led to a reduction in 2,3-DPG, an increase in hemoglobin-oxygen affinity, and a decrease in red blood cell sickling compared to a control group.
- Pharmacokinetics in Non-human Primates: Studies in non-human primates demonstrated that daily dosing of Etavopivat over five consecutive days resulted in a 38% increase in ATP from baseline.

Table 1: Summary of Preclinical Data for **(Rac)-Etavopivat**

Parameter	Species/System	Result	Reference
PKR Activation (EC50)	Human Red Blood Cells	113 nM	
ATP Increase	Non-human Primates (in vivo)	38% increase from baseline after 5 days	
2,3-DPG Reduction	Berkeley SCD Mouse Model (in vivo)	Significant reduction vs. control	
RBC Sickling	Berkeley SCD Mouse Model (in vivo)	Reduced sickling vs. control	
Hb-O2 Affinity	Berkeley SCD Mouse Model (in vivo)	Increased affinity vs. control	

Clinical Development

The clinical development of Etavopivat has progressed through Phase 1 and into Phase 2/3 trials, primarily focusing on patients with sickle cell disease.

Phase 1 Clinical Trials

A first-in-human, randomized, placebo-controlled, double-blind, single- and multiple-ascending dose Phase 1 trial (NCT03815695) was conducted in healthy adult volunteers and patients with SCD.

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- Pharmacokinetics: In healthy volunteers, Etavopivat was rapidly absorbed with a time to maximum concentration (Tmax) of 0.5 to 1.5 hours. It exhibited a linear and time-independent pharmacokinetic profile at doses up to 400 mg. The terminal elimination half-life ranged from 10.6 to 13.8 hours. Food had no clinically meaningful effect on its exposure.
- Pharmacodynamics: In both healthy volunteers and SCD patients, Etavopivat demonstrated dose-dependent decreases in 2,3-DPG and increases in ATP, consistent with its mechanism of action. These pharmacodynamic effects were durable, lasting for 48 to 72 hours after the last dose, supporting a once-daily dosing regimen.
- Safety and Tolerability: Etavopivat was generally well-tolerated in both healthy volunteers and SCD patients. Most treatment-emergent adverse events were mild to moderate in severity. In SCD patients, the most common treatment-emergent adverse event was vaso-occlusive pain.

Table 2: Summary of Phase 1 Clinical Trial Results in SCD Patients

Dose	N (Etavopivat)	N (Placebo)	Key Efficacy Endpoints	Reference
300 mg once daily for 14 days	8	4	73% of evaluable patients achieved a Hb increase of ≥1 g/dL	
600 mg once daily for 14 days	8	4	Data combined with 300mg cohort in some analyses	
400 mg once daily for 12 weeks (Open-label)	15	-	Mean maximal Hb increase of 1.6 g/dL; 73% of patients had a Hb increase >1 g/dL	

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Phase 2/3 Clinical Trials

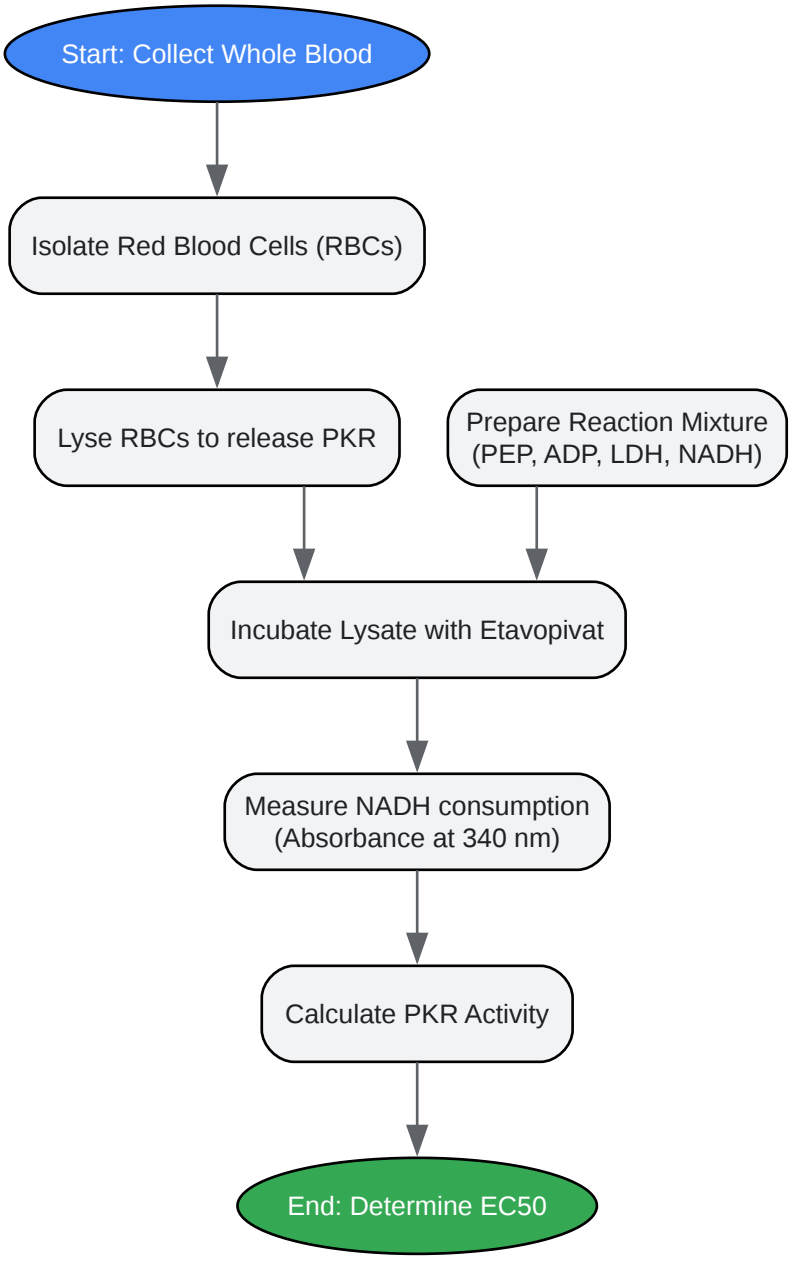
Following the promising Phase 1 results, Etavopivat advanced to a pivotal Phase 2/3, randomized, placebo-controlled, double-blind, multicenter study (HIBISCUS study; NCT04624659) in adults and adolescents with sickle cell disease. This study is designed to further evaluate the efficacy and safety of Etavopivat in improving hemoglobin levels and reducing the frequency of vaso-occlusive crises. Another Phase 2 study (GLADIOLUS; NCT04987489) is evaluating Etavopivat in patients with SCD or thalassemia who are transfusion-dependent.

Experimental Protocols

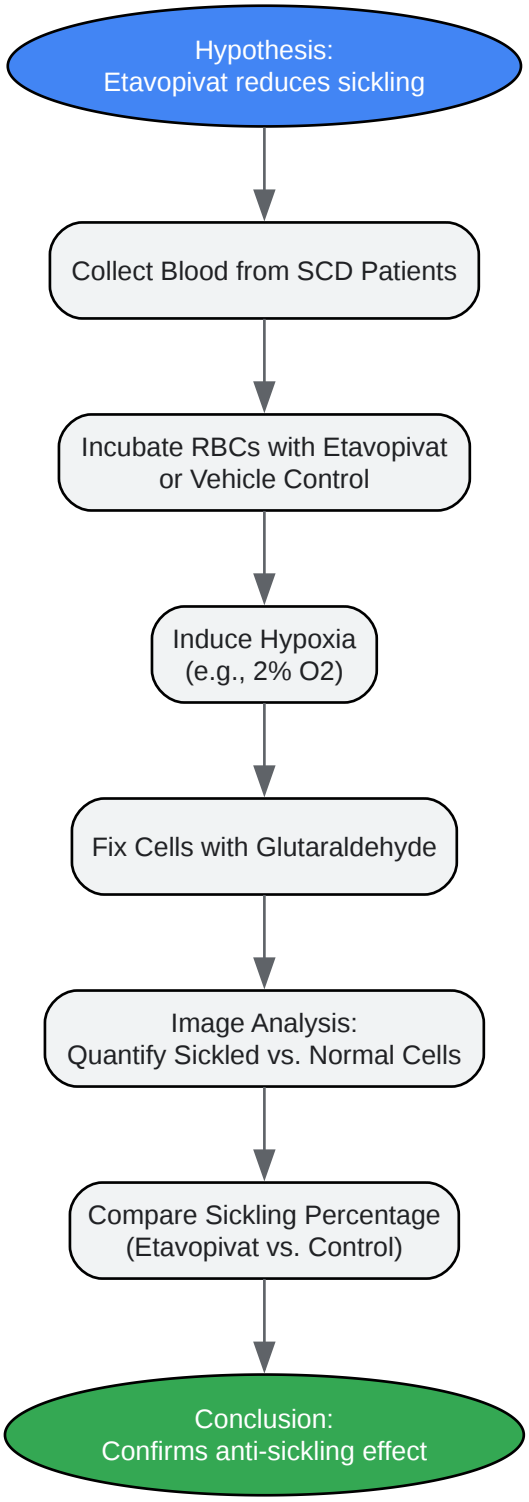
Pyruvate Kinase-R (PKR) Activation Assay

A common method to assess PKR activation involves measuring the enzymatic activity in red blood cell lysates.

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- To cite this document: BenchChem. [The Discovery and Development of (Rac)-Etavopivat: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10829266/docs#the-discovery-and-development-of-rac-etavopivat-a-technical-guide]

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